

Technical Data Summary: Ethyl 2-methyl-4-pentenoate

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Compound of Interest

Compound Name: Ethyl 2-methyl-4-pentenoate

Cat. No.: B044335

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This document provides the molecular weight and associated chemical data for **Ethyl 2-methyl-4-pentenoate**, a fatty acid ester. The information is compiled from established chemical databases.

Chemical Identity and Properties

Ethyl 2-methyl-4-pentenoate is an organic compound with key identifiers and properties summarized below.

Property	Value	Source
Molecular Weight	142.20 g/mol	[1][2]
Molecular Formula	C ₈ H ₁₄ O ₂	[1][2][3][4]
CAS Number	53399-81-8	[1][2][3]
IUPAC Name	ethyl 2-methylpent-4-enoate	[1]

The molecular weight is a fundamental physical property calculated from the compound's molecular formula. The formula C₈H₁₄O₂ indicates that each molecule of **Ethyl 2-methyl-4-pentenoate** contains 8 carbon atoms, 14 hydrogen atoms, and 2 oxygen atoms. Different sources may report slightly varied molecular weights, such as 142.1956 g/mol, due to the precision of the atomic weights used in the calculation[3].

Methodology for Molecular Weight Calculation

The molecular weight of a chemical compound is determined by the sum of the atomic weights of its constituent atoms. The protocol for this calculation is a standard procedure in chemistry.

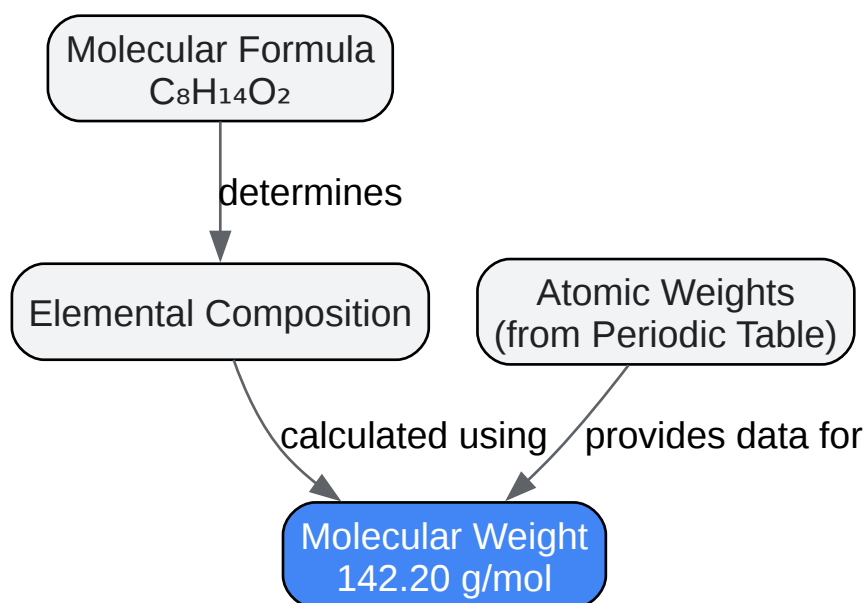
Experimental Protocol: Molecular Weight Determination

- **Identify the Molecular Formula:** The first step is to establish the precise molecular formula of the compound. For **Ethyl 2-methyl-4-pentenoate**, the formula is $C_8H_{14}O_2$ [\[1\]](#)[\[2\]](#)[\[3\]](#).
- **Determine Atomic Weights:** The standard atomic weights of each element are obtained from the periodic table.
 - Carbon (C): ~12.011 amu
 - Hydrogen (H): ~1.008 amu
 - Oxygen (O): ~15.999 amu
- **Calculate Total Mass:** The number of atoms of each element is multiplied by its atomic weight, and the results are summed.
 - Mass from Carbon = 8 atoms * 12.011 amu/atom = 96.088 amu
 - Mass from Hydrogen = 14 atoms * 1.008 amu/atom = 14.112 amu
 - Mass from Oxygen = 2 atoms * 15.999 amu/atom = 31.998 amu
 - Total Molecular Weight = 96.088 + 14.112 + 31.998 = 142.198 amu (or g/mol)

This calculated value is consistent with the figures reported in chemical databases[\[1\]](#)[\[5\]](#).

Data Relationship Visualization

The following diagram illustrates the logical flow from the chemical formula to the final molecular weight.



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References

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